

# An In-depth Technical Guide on the Physical Properties of Diethyl sec-butylethylmalonate

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## Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

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This guide provides a comprehensive overview of the core physical properties of **Diethyl sec-butylethylmalonate**, targeting researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical diagram illustrating the relationship between these properties and their measurement techniques.

## Core Physical Properties

**Diethyl sec-butylethylmalonate** is a colorless oil.<sup>[1][2]</sup> Key physical data for this compound are summarized in the table below.

| Property            | Value   |
|---------------------|---|
| Molecular Formula   | C <sub>13</sub> H <sub>24</sub> O <sub>4</sub> [3]                  |
| Molecular Weight    | 244.33 g/mol [3]  |
| Boiling Point       | 110-114°C at 18 mmHg[1][2]  |
| Density             | 0.98 g/cm <sup>3</sup> [1][2]                                       |
| Refractive Index    | 1.4230-1.4260[1][2]   |
| Flash Point         | 110-114°C at 18 mmHg[1][2]  |
| pKa (Predicted)     | 13.13 ± 0.46[1][2]  |
| Solubility          | Slightly soluble in Chloroform, Sparingly soluble in Methanol[1][2] |
| Storage Temperature | 2-8°C[1][2]   |

## Experimental Protocols for Determination of Physical Properties

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound such as **Diethyl sec-butylethylmalonate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[4] The capillary method is a common micro technique for its determination.

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.[5][6]
- Procedure:
  - A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.[6]
  - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.  
[5]

- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[5]
- The assembly is immersed in a heating bath (Thiele tube or oil bath).[5]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous and rapid stream of bubbles emerges from the capillary, the heating is stopped.[5]
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[5]

Density is the mass of a substance per unit volume.[7] The pycnometer method provides a precise way to measure the density of a liquid.

- Apparatus: Pycnometer (a glass flask with a specific, known volume), and an analytical balance.[8]
- Procedure:
  - A clean, dry pycnometer is weighed accurately on an analytical balance ( $m_1$ ).
  - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
  - The filled pycnometer is weighed again to determine the combined mass ( $m_2$ ).
  - The mass of the liquid is calculated by subtracting the mass of the empty pycnometer ( $m_2 - m_1$ ).
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

The refractive index measures how light bends as it passes through a substance and is a characteristic property.[9] The Abbe refractometer is a common instrument for this measurement.[10]

- Apparatus: Abbe refractometer, light source (often built-in), and a dropper.
- Procedure:
  - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol) and a soft tissue.
  - A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
  - The prisms are closed and locked.
  - The light source is turned on, and the eyepiece is adjusted to bring the crosshairs into focus.
  - The adjustment knob is turned until the boundary between the light and dark regions is sharp and centered on the crosshairs. A chromaticity adjustment may be needed to remove any color fringe.
  - The refractive index value is read directly from the instrument's scale.

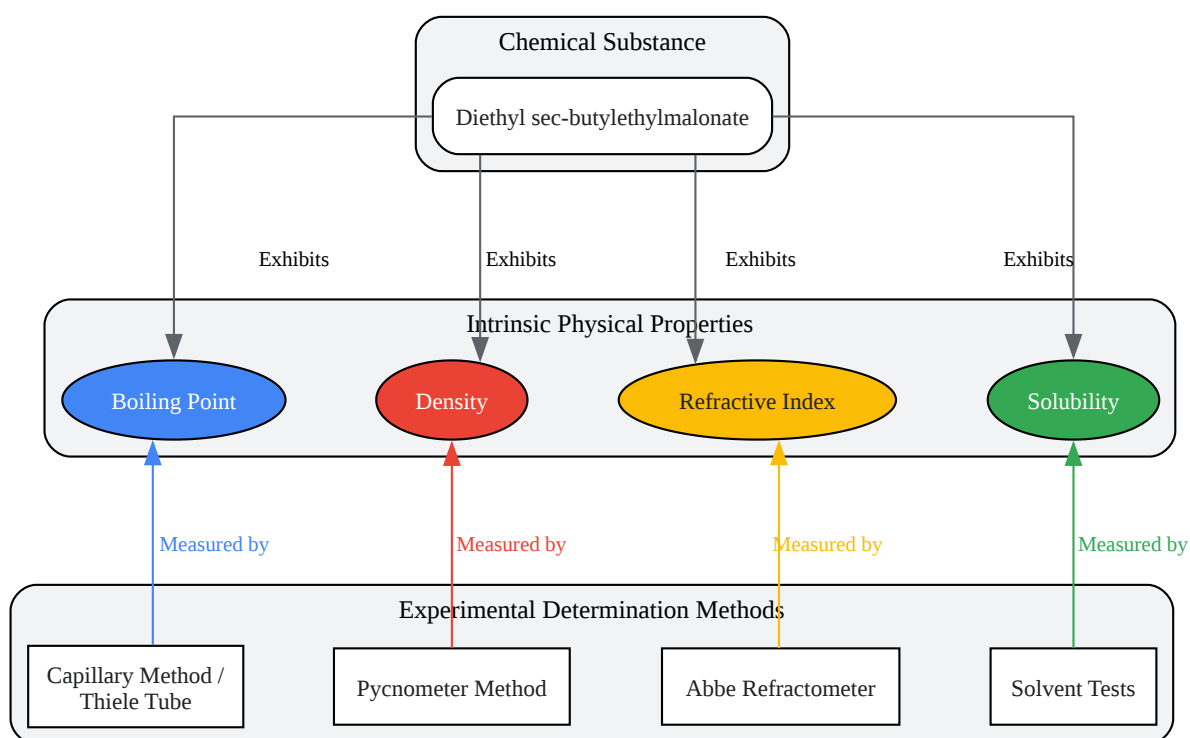
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [11] Qualitative solubility tests can provide information about the polarity and functional groups present in a compound.[12]

- Apparatus: Small test tubes, droppers, and various solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, concentrated H<sub>2</sub>SO<sub>4</sub>).[13]
- Procedure:
  - Water Solubility: A small amount of the sample (e.g., 25 mg of solid or 0.05 mL of liquid) is added to a test tube containing about 0.75 mL of water. The tube is shaken vigorously.[13] If the compound dissolves, it is water-soluble. The pH of the aqueous solution can then be tested.
  - Acid/Base Solubility: If the compound is insoluble in water, its solubility is tested in a series of aqueous solutions of different pHs.

- 5% NaOH: Solubility indicates an acidic compound (e.g., carboxylic acid or phenol).[12]
- 5% NaHCO<sub>3</sub>: Solubility indicates a strong organic acid (e.g., a carboxylic acid).[13]
- 5% HCl: Solubility indicates a basic compound (e.g., an amine).[13]
- Concentrated Sulfuric Acid: If the compound is insoluble in the above, it is tested in cold, concentrated H<sub>2</sub>SO<sub>4</sub>. Solubility in this strong acid can indicate the presence of neutral compounds containing oxygen, nitrogen, or sulfur, or compounds with double or triple bonds.[12]

## Logical Relationships in Physical Property Determination

The following diagram illustrates the logical flow from the chemical compound to its measurable physical properties and the experimental methods used for their quantification.



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Caption: Logical flow from compound to properties and their measurement methods.

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## References

- 1. DIETHYL SEC-BUTYLMALONATE CAS#: 83-27-2 [m.chemicalbook.com]
- 2. DIETHYL SEC-BUTYLMALONATE | 83-27-2 [chemicalbook.com]
- 3. Diethyl sec-butylethylmalonate | C<sub>13</sub>H<sub>24</sub>O<sub>4</sub> | CID 78939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. uoanbar.edu.iq [uoanbar.edu.iq]
- 8. mt.com [mt.com]
- 9. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 10. pubs.aip.org [pubs.aip.org]
- 11. How to Determine Solubility: 14 Steps (with Pictures) - wikiHow [wikihow.com]
- 12. www1.udel.edu [www1.udel.edu]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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